

# Acrylonitrile-2-13C: Operational Handling & Disposal Protocol

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## Compound of Interest

Compound Name: Acrylonitrile-2-13C

CAS No.: 89511-33-1

Cat. No.: B1627846

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## Executive Directive

Do not treat **Acrylonitrile-2-13C** as radioactive waste. Unless specifically mixed with radiolabels (e.g.,

or

), **Acrylonitrile-2-13C** contains a stable carbon isotope. It poses no radiological hazard. Disposing of this material via radioactive waste streams is a critical fiscal and logistical error that will result in rejection by waste vendors and unnecessary regulatory scrutiny.

Primary Hazard: This compound is a Class IB Flammable Liquid and a high-acute toxicity carcinogen prone to explosive self-polymerization if the inhibitor (Methylhydroquinone/MEHQ) is depleted.

## Material Characterization & Hazard Profile[1]

As researchers, we often focus on the isotopic enrichment for NMR or Mass Spectrometry (at the C2 position). However, for disposal, the chemical reactivity of the acrylonitrile moiety dictates the protocol. The isotopic label does not alter the flash point or toxicity limits.

## Physicochemical Safety Data

Parameter	Value	Operational Implication
CAS Number	107-13-1 (Unlabeled)	Use for general SDS lookup; specific isotope CAS varies.
RCRA Waste Code	U009	Mandatory code for hazardous waste labeling.
Flash Point	-1°C (30°F)	Vapors can ignite at freezer temperatures.[1][2]
Boiling Point	77°C (171°F)	High volatility; strictly fume hood only.
Explosive Limits	3.0% - 17.0% (v/v)	Wide explosive range; ground all metal transfers.
Inhibitor	MEHQ (35-45 ppm)	Requires dissolved oxygen to function. Do not store under pure Nitrogen.

## The Polymerization Hazard: A Self-Validating Risk

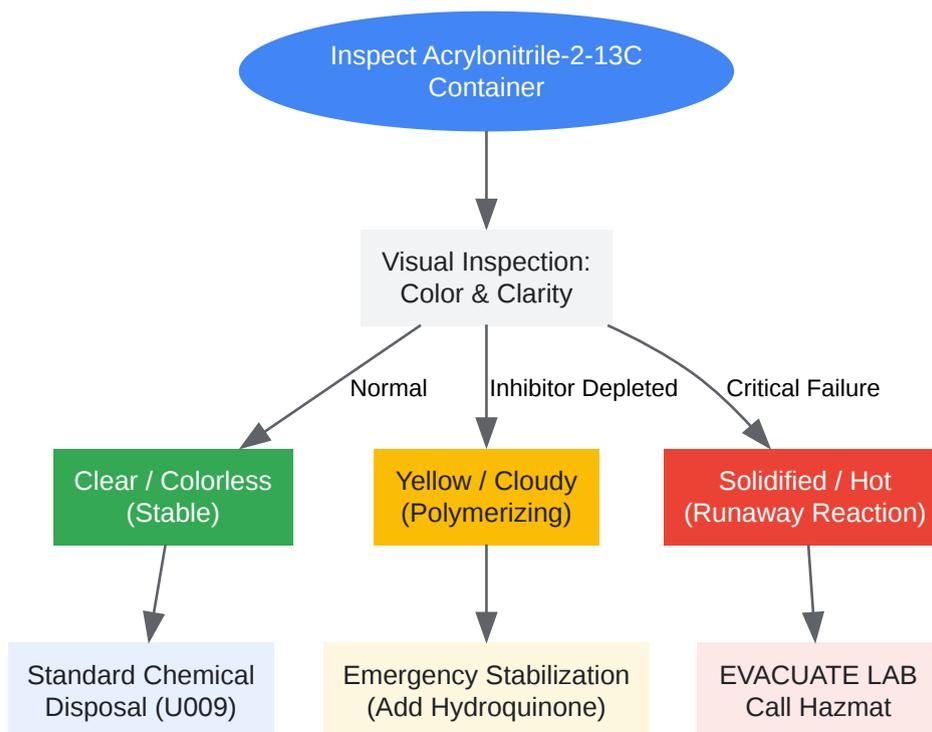
The most distinct risk with Acrylonitrile is "runaway polymerization." This reaction is exothermic (releasing 17.3 kcal/mole).[3] If the heat cannot escape, it accelerates the reaction, leading to container rupture or explosion.

The Mechanism of Failure: Commercially supplied **Acrylonitrile-2-13C** is stabilized with MEHQ. MEHQ functions only in the presence of dissolved oxygen.

- The Error: Researchers often store this expensive isotope under inert gas ( ) or ) to "protect" purity.
- The Consequence: Without oxygen, MEHQ becomes inactive. The monomer begins to form radical chains.
- The Sign: The liquid turns from clear/colorless to yellow or cloudy.

## Workflow: Assessment & Disposal Decision Tree

The following diagram outlines the logical flow for assessing the material state prior to disposal.



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Caption: Decision logic for Acrylonitrile disposal based on visual stability indicators.

## Detailed Disposal Protocol

### Phase 1: Segregation (Chemical Incompatibility)

Before moving the container, ensure the waste accumulation area is free of incompatible agents. Acrylonitrile reacts violently with:

- Strong Oxidizers: Bromine, Chromic acid (Fire/Explosion risk).
- Strong Bases: Ammonia, Amines, Caustic soda (Initiates rapid polymerization).
- Copper/Copper Alloys: Acts as a catalyst for decomposition. Never use brass regulators or copper tubing.

## Phase 2: Packaging & Labeling

- Primary Container: If the original manufacturer bottle is intact and the material is stable (clear), keep it in the original container.
- Secondary Containment: Place the bottle into a chemically resistant polyethylene bag or overpack.
- Labeling Requirements:
  - Chemical Name: **Acrylonitrile-2-13C**.
  - Hazard Class: Flammable (3), Poison (6.1).
  - EPA Waste Code: U009.[4]
  - Isotope Flag: Clearly mark "STABLE ISOTOPE - NON-RADIOACTIVE" to prevent rejection by EHS/Radiation Safety.

## Phase 3: Stabilization (Only if Yellowing is observed)

Note: This procedure should only be attempted by experienced personnel in a functioning fume hood. If the liquid shows early signs of yellowing but is not hot:

- Place the container in an ice bath to slow reaction kinetics.
- Add excess inhibitor (Hydroquinone or MEHQ) if available solid is on hand.
- Do not seal the cap tightly. Polymerization generates pressure. Use a vented cap or leave the cap slightly loose during the wait for waste pickup.

## Emergency Procedures

### Spills (< 100 mL)

- Evacuate: Clear the immediate area. Acrylonitrile has poor warning properties (onion/garlic odor is only detectable at toxic levels).[2]

- PPE: Double nitrile gloves are insufficient for prolonged contact. Use Silver Shield® or laminate barrier gloves if direct handling is required.
- Absorb: Use non-combustible absorbent (vermiculite or clay). Do not use paper towels (flammability risk).
- Decontaminate: Wash surfaces with a mild detergent.<sup>[5]</sup> Do not use bleach (potential for chloramine/toxic gas generation).

## Exposure<sup>[1][2][3][6][7][8][9][10]</sup>

- Inhalation: Move to fresh air immediately. Cyanide-like toxicity requires immediate medical attention.
- Skin: Wash with soap and water for 15 minutes. Discard contaminated leather shoes (they cannot be decontaminated).

## References

- Occupational Safety and Health Administration (OSHA). (n.d.). 1910.1045 - Acrylonitrile Safety Standards. [\[Link\]](#)<sup>[6][7]</sup>
- U.S. Environmental Protection Agency (EPA). (2023). RCRA Hazardous Waste Codes (U-List). [\[Link\]](#)
- National Institute for Occupational Safety and Health (NIOSH). (n.d.). Acrylonitrile: Systemic Agent. [\[Link\]](#)

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## Sources

- [1. 1910.1045 App B - Substance Technical Guidelines for Acrylonitrile | Occupational Safety and Health Administration \[osha.gov\]](#)

- [2. Acrylonitrile | Medical Management Guidelines | Toxic Substance Portal | ATSDR \[wwwn.cdc.gov\]](#)
- [3. ineos.com \[ineos.com\]](#)
- [4. wku.edu \[wku.edu\]](#)
- [5. 1910.1045 App A - Substance Safety Data Sheet for Acrylonitrile | Occupational Safety and Health Administration \[osha.gov\]](#)
- [6. 1910.1045 - Acrylonitrile. | Occupational Safety and Health Administration \[osha.gov\]](#)
- [7. nj.gov \[nj.gov\]](#)
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